

# Vut-MK142 degradation and storage conditions

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Vut-MK142

Cat. No.: B611789

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## Vut-MK142 Technical Support Center

Welcome to the technical support center for **Vut-MK142**. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on the storage, handling, and troubleshooting of experiments involving this potent cardiomyogenic agent.

## Frequently Asked Questions (FAQs)

Q1: What is **Vut-MK142** and what is its primary application?

A1: **Vut-MK142** is a synthetic small molecule that acts as a potent cardiomyogenic agent. Its primary application is in stem cell research to promote the differentiation of pre-cardiac mesoderm into cardiomyocytes.<sup>[1][2][3][4]</sup> This can be instrumental for studies focused on cardiac repair and regenerative medicine.

Q2: How should I store **Vut-MK142** powder?

A2: **Vut-MK142** as a powder should be stored at -20°C for long-term stability.<sup>[5]</sup>

Q3: What is the recommended solvent for reconstituting **Vut-MK142**?

A3: The recommended solvent for reconstituting **Vut-MK142** is Dimethyl Sulfoxide (DMSO).

Q4: How do I prepare a stock solution of **Vut-MK142**?

A4: To prepare a stock solution, dissolve the **Vut-MK142** powder in DMSO. For example, to prepare a 10 mM stock solution, add the appropriate volume of DMSO to your vial of **Vut-MK142** powder. Ensure the powder is fully dissolved by vortexing.

Q5: How should I store the **Vut-MK142** stock solution?

A5: **Vut-MK142** stock solutions in DMSO should be aliquoted into single-use vials to avoid repeated freeze-thaw cycles. These aliquots should be stored at -80°C for up to 6 months or at -20°C for up to 1 month.

Q6: What is the recommended working concentration of **Vut-MK142** for cardiomyocyte differentiation?

A6: The effective concentration of **Vut-MK142** for inducing cardiomyocyte differentiation in P19 cells has been reported to be 1  $\mu$ M. However, the optimal concentration may vary depending on the cell type and experimental conditions, so it is advisable to perform a dose-response experiment to determine the optimal concentration for your specific cell line.

## Storage and Stability

Proper storage of **Vut-MK142** is crucial to maintain its bioactivity and ensure experimental reproducibility. The following tables summarize the recommended storage conditions for both the solid compound and its stock solutions.

Table 1: **Vut-MK142** Powder Storage Conditions

Parameter	Recommendation
Storage Temperature	-20°C
Storage Duration	Refer to the expiration date on the product vial.
Container	Keep in the original, tightly sealed vial.
Environment	Store in a dry, dark place.

Table 2: **Vut-MK142** Stock Solution Storage Conditions

Parameter	Recommendation
Solvent	DMSO
Storage Temperature	-80°C (long-term) or -20°C (short-term)
Storage Duration	Up to 6 months at -80°C; Up to 1 month at -20°C
Container	Tightly sealed, light-protected, single-use aliquots.
Freeze-Thaw Cycles	Avoid repeated freeze-thaw cycles.

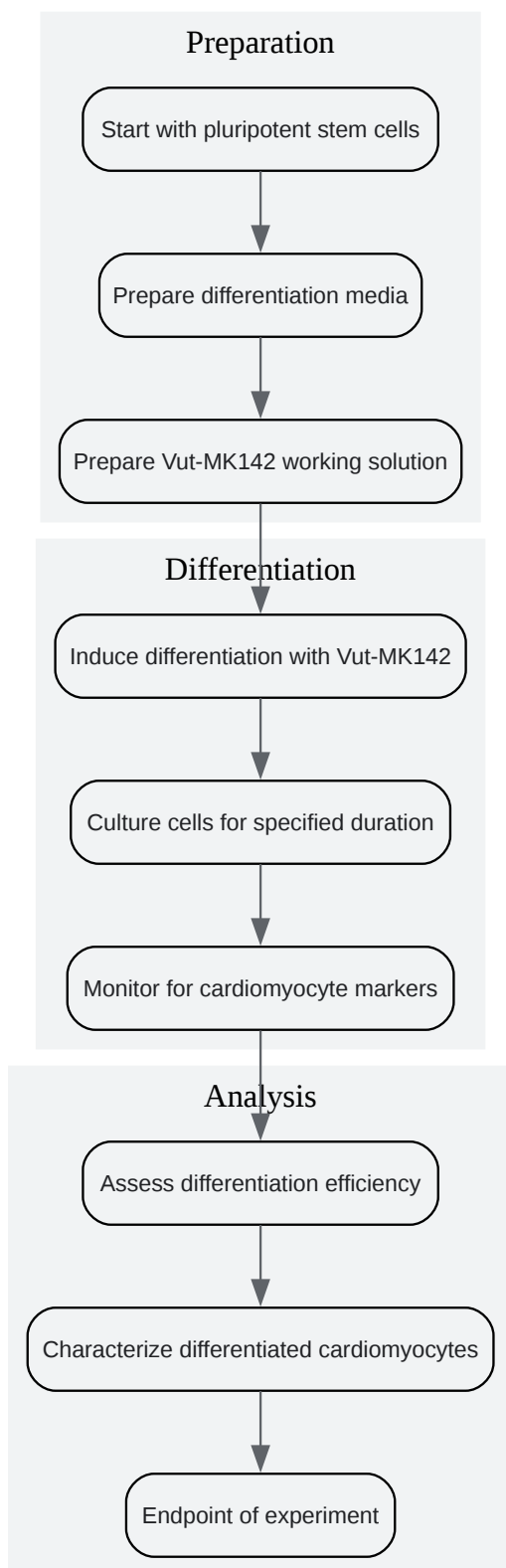
## Experimental Protocols

### Protocol 1: Preparation of **Vut-MK142** Stock Solution (10 mM)

- Centrifuge the vial of **Vut-MK142** powder briefly to ensure all the powder is at the bottom.
- Calculate the volume of DMSO required to achieve a 10 mM concentration based on the amount of **Vut-MK142** in the vial and its molecular weight.
- Add the calculated volume of anhydrous DMSO to the vial.
- Vortex the solution until the **Vut-MK142** is completely dissolved.
- Aliquot the stock solution into smaller, single-use volumes in sterile, light-protected tubes.
- Store the aliquots at -80°C for long-term storage or -20°C for short-term use.

### Protocol 2: General Workflow for Cardiomyocyte Differentiation

The following diagram illustrates a general workflow for inducing cardiomyocyte differentiation using **Vut-MK142**.



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Caption: General experimental workflow for **Vut-MK142**-induced cardiomyocyte differentiation.

## Troubleshooting Guide

This section addresses common issues that may arise during experiments with **Vut-MK142**.

### Problem 1: Low Differentiation Efficiency

Possible Cause	Suggested Solution
Suboptimal Vut-MK142 Concentration	Perform a dose-response curve to determine the optimal concentration for your cell line.
Degraded Vut-MK142	Ensure proper storage of the Vut-MK142 powder and stock solutions. Avoid repeated freeze-thaw cycles. Use a fresh aliquot of the stock solution.
Cell Line Variability	Different stem cell lines can have varying differentiation potentials. Ensure your cell line is properly characterized and suitable for cardiac differentiation.
Incorrect Timing of Treatment	The timing of Vut-MK142 application during the differentiation protocol is critical. Optimize the treatment window based on your specific protocol and cell type.
Inappropriate Culture Conditions	Ensure that the basal medium, supplements, and culture density are optimal for cardiomyocyte differentiation.

### Problem 2: Cell Toxicity or Death

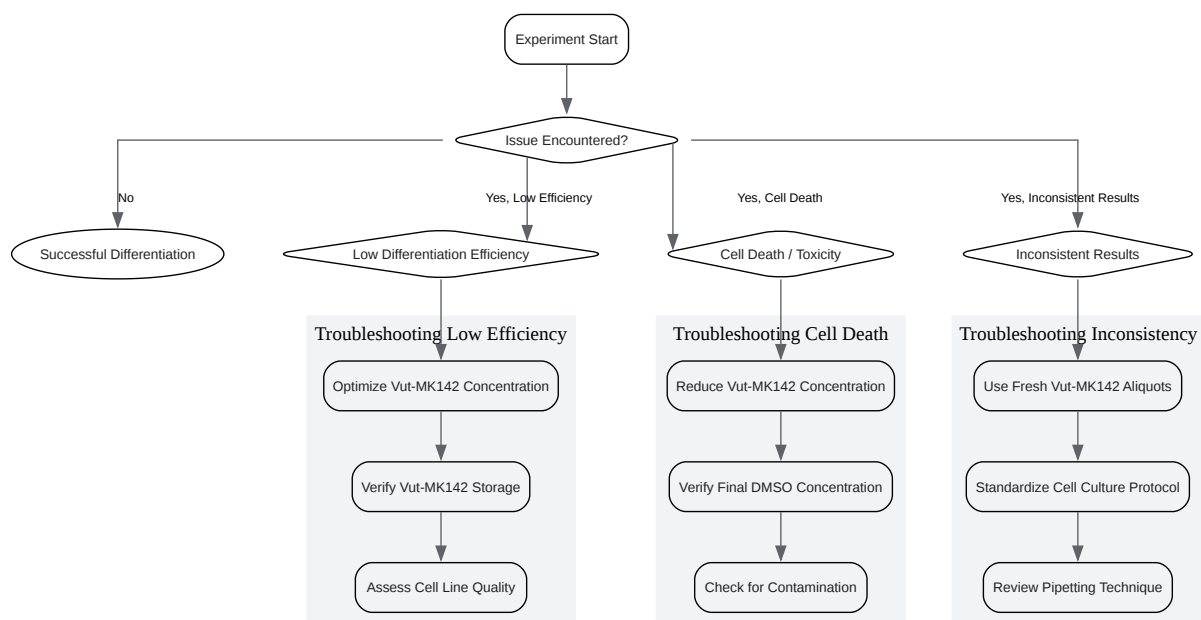
Possible Cause	Suggested Solution
High Vut-MK142 Concentration	The concentration of Vut-MK142 may be too high for your specific cell type. Reduce the concentration and perform a toxicity assay.
High DMSO Concentration	The final concentration of DMSO in the culture medium should typically be kept below 0.1% to avoid solvent toxicity. Calculate the final DMSO concentration after adding the Vut-MK142 working solution.
Contamination	Check for microbial contamination in your cell cultures.

### Problem 3: Inconsistent Results Between Experiments

Possible Cause	Suggested Solution
Inconsistent Vut-MK142 Activity	Prepare fresh aliquots of Vut-MK142 stock solution and use a consistent freeze-thaw protocol.
Variability in Cell Culture	Maintain consistent cell passage numbers, seeding densities, and culture conditions.
Pipetting Errors	Ensure accurate and consistent pipetting when preparing working solutions and treating cells.

### Troubleshooting Decision Tree

The following diagram provides a logical workflow for troubleshooting common issues.



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Caption: A troubleshooting decision tree for experiments involving **Vut-MK142**.

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## References

- 1. VUT-MK142 : a new cardiomyogenic small molecule promoting the differentiation of pre-cardiac mesoderm into cardiomyocytes - PMC [pmc.ncbi.nlm.nih.gov]
- 2. selleck.co.jp [selleck.co.jp]
- 3. VUT-MK142 | 现货供应 | 美国品牌 | 免费采购电话400-668-6834 [selleck.cn]
- 4. 1313491-22-3 | VUT-MK142| VUT MK142; VUTMK142|BioChemPartner [biochempartner.com]
- 5. medchemexpress.com [medchemexpress.com]
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